# Spectroscopic Data of Methyl 2-ethylacetoacetate: An In-depth Technical Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Methyl 2-ethylacetoacetate* |
| *CAS No.:* | *51756-08-2* |
| *Cat. No.:* | *B3022625* |

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This guide provides a comprehensive analysis of the spectroscopic data for **Methyl 2-ethylacetoacetate** ($C_7H_{12}O_3$), a key organic intermediate. Tailored for researchers, scientists, and professionals in drug development, this document delves into the nuances of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound. In the absence of publicly available experimental spectra for **Methyl 2-ethylacetoacetate**, this guide leverages high-quality data from its close structural analog, Ethyl 2-ethylacetoacetate, to predict and interpret its spectroscopic characteristics. This approach, grounded in fundamental principles of spectroscopy, offers a robust framework for the structural elucidation of this and similar β-keto esters.

## Introduction to the Spectroscopic Analysis of β-Keto Esters

**Methyl 2-ethylacetoacetate** belongs to the class of β-keto esters, compounds featuring a ketone functional group at the β-position relative to an ester. This arrangement confers unique chemical properties, including the potential for keto-enol tautomerism. Spectroscopic techniques are indispensable tools for confirming the molecular structure, assessing purity, and understanding the electronic environment of such molecules.[1] This guide will systematically

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explore the expected NMR, IR, and MS data for **Methyl 2-ethylacetoacetate**, providing both theoretical understanding and practical insights into data acquisition and interpretation.

# Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides unparalleled detail about the carbon-hydrogen framework of a molecule. For **Methyl 2-ethylacetoacetate**, both $^{1}H$ and $^{13}C$ NMR are critical for structural confirmation.

## Foundational Principles of NMR for Structural Elucidation

Proton ($^{1}H$) and Carbon-13 ($^{13}C$) NMR spectroscopy rely on the magnetic properties of these nuclei. When placed in a strong magnetic field, they can absorb radiofrequency radiation at specific frequencies. These frequencies, or chemical shifts (δ), are highly sensitive to the local electronic environment, providing a "fingerprint" of the molecule's structure. The integration of $^{1}H$ NMR signals reveals the relative number of protons, while splitting patterns (multiplicity) arise from spin-spin coupling between neighboring, non-equivalent protons, offering connectivity information.

## Predicted $^{1}H$ NMR Spectrum of **Methyl 2-ethylacetoacetate**

The predicted $^{1}H$ NMR spectrum of **Methyl 2-ethylacetoacetate** is derived from the known spectrum of Ethyl 2-ethylacetoacetate, with adjustments for the substitution of the ethyl ester with a methyl ester. The most significant change will be the replacement of the ethyl ester's quartet and triplet with a singlet for the methyl ester's methoxy group.

Table 1: Predicted $^{1}H$ NMR Data for **Methyl 2-ethylacetoacetate**

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| Chemical Shift (δ, ppm) | Multiplicity | Integration | Assignment | Rationale for Prediction |
|---|---|---|---|---|
| ~3.75 | Singlet | 3H | -$OCH_3$ (ester) | The protons of a methyl ester typically appear as a singlet in this region due to the deshielding effect of the adjacent oxygen atom. This replaces the quartet and triplet of the ethyl ester in the analogue. |
| ~3.45 | Triplet | 1H | -CH- (α-carbon) | This proton is coupled to the adjacent methylene (-$CH_2$-) group of the ethyl substituent, resulting in a triplet. Its chemical shift is influenced by the adjacent carbonyl groups. |
| ~2.25 | Singlet | 3H | -$C(O)CH_3$ (acetyl) | The protons of the acetyl methyl group are a singlet as there are no adjacent protons. |

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| | | | | |
|---|---|---|---|---|
| ~1.85 | Multiplet | 2H | -$CH_2$- (ethyl) | These protons are coupled to both the α-carbon's proton and the terminal methyl group's protons, leading to a complex multiplet. |
| ~0.90 | Triplet | 3H | -$CH_3$ (ethyl) | These protons are coupled to the adjacent methylene (-$CH_2$-) group, resulting in a triplet. |

## Predicted $^{13}C$ NMR Spectrum of **Methyl 2-ethylacetoacetate**

The $^{13}C$ NMR spectrum provides information about the carbon skeleton. The change from an ethyl to a methyl ester will primarily affect the chemical shift of the ester's alkyl carbon.

Table 2: Predicted $^{13}C$ NMR Data for **Methyl 2-ethylacetoacetate**

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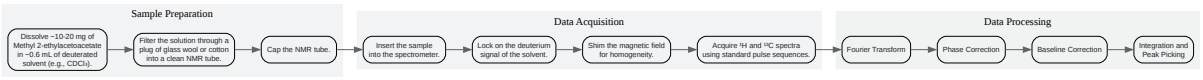
| Chemical Shift (δ, ppm) | Assignment | Rationale for Prediction |
|---|---|---|
| ~203 | C=O (ketone) | The chemical shift for a ketone carbonyl carbon is typically in this downfield region. |
| ~171 | C=O (ester) | The ester carbonyl carbon is also found in the downfield region, slightly upfield from the ketone. |
| ~57 | -CH- (α-carbon) | The α-carbon is situated between two carbonyl groups, leading to a downfield shift. |
| ~52 | -$OCH_3$ (ester) | The methoxy carbon of a methyl ester typically appears in this region. This is a key difference from the ethyl ester analogue, which would show a -$OCH_2$- signal at a slightly lower field. |
| ~29 | -$C(O)CH_3$ (acetyl) | The acetyl methyl carbon. |
| ~25 | -$CH_2$- (ethyl) | The methylene carbon of the ethyl group. |
| ~12 | -$CH_3$ (ethyl) | The terminal methyl carbon of the ethyl group. |

## Experimental Protocol for NMR Spectroscopy

A standardized protocol is crucial for obtaining high-quality, reproducible NMR data.

Diagram 1: Workflow for NMR Sample Preparation and Analysis

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Caption: A typical workflow for NMR analysis.

- Sample Preparation: Accurately weigh 10-20 mg of the liquid **Methyl 2-ethylacetoacetate** and dissolve it in approximately 0.6 mL of a deuterated solvent (e.g., chloroform-d, $CDCl_3$) in a clean vial. The solution is then filtered through a small plug of glass wool or cotton in a Pasteur pipette directly into a 5 mm NMR tube to remove any particulate matter. The tube is then securely capped.
- Instrument Setup: The NMR tube is placed in a spinner turbine and inserted into the NMR spectrometer. The instrument is "locked" onto the deuterium signal of the solvent to stabilize the magnetic field.
- Shimming: The magnetic field is shimmed to optimize its homogeneity, which is essential for obtaining sharp, well-resolved NMR signals.
- Data Acquisition: Standard pulse sequences are used to acquire the $^{1}H$ and $^{13}C$ NMR spectra.
- Data Processing: The raw data (Free Induction Decay, FID) is processed through Fourier transformation, phase correction, and baseline correction to yield the final frequency-domain spectrum.

## Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and non-destructive technique used to identify functional groups within a molecule based on their characteristic vibrational frequencies.

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## Core Principles of IR Spectroscopy

Molecules absorb infrared radiation at specific frequencies that correspond to the vibrational energies of their bonds. The IR spectrum is a plot of absorbance or transmittance versus wavenumber ($cm^{-1}$). The presence of strong, characteristic peaks in the spectrum allows for the identification of functional groups such as carbonyls (C=O) and C-O bonds.

## Predicted IR Spectrum of **Methyl 2-ethylacetoacetate**

The IR spectrum of **Methyl 2-ethylacetoacetate** is expected to be very similar to that of Ethyl 2-ethylacetoacetate, as the primary absorbing functional groups (the two carbonyls and the C-O bonds) are present in both. The spectrum will be dominated by the strong absorptions of the ketone and ester carbonyl groups.

Table 3: Predicted IR Absorption Bands for **Methyl 2-ethylacetoacetate**

| Wavenumber ($cm^{-1}$) | Intensity | Assignment | Vibrational Mode |
|---|---|---|---|
| ~2975-2850 | Medium-Strong | C-H (alkyl) | Stretching |
| ~1745 | Strong | C=O (ester) | Stretching |
| ~1720 | Strong | C=O (ketone) | Stretching |
| ~1250-1000 | Strong | C-O (ester) | Stretching |

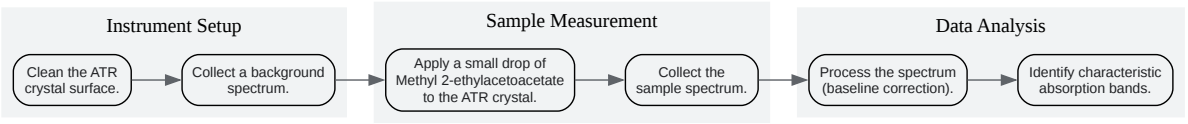
The presence of two distinct carbonyl peaks is characteristic of β-dicarbonyl compounds. The ester carbonyl typically appears at a slightly higher wavenumber than the ketone carbonyl.

## Experimental Protocol for IR Spectroscopy

For a liquid sample like **Methyl 2-ethylacetoacetate**, Attenuated Total Reflectance (ATR) FT-IR spectroscopy is a convenient and common method.

Diagram 2: ATR-FT-IR Spectroscopy Workflow

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Caption: Workflow for ATR-FT-IR analysis.

- Instrument Preparation: The surface of the ATR crystal (commonly diamond or germanium) is cleaned with a suitable solvent (e.g., isopropanol) and allowed to dry.[2][3][4][5][6]
- Background Scan: A background spectrum of the empty ATR crystal is recorded. This is to account for any atmospheric and instrumental absorptions.
- Sample Application: A small drop of liquid **Methyl 2-ethylacetoacetate** is placed directly onto the ATR crystal, ensuring complete coverage of the crystal surface.
- Sample Spectrum Acquisition: The sample spectrum is then recorded. The instrument software automatically ratios the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
- Cleaning: After the measurement, the sample is carefully wiped from the crystal surface with a soft tissue soaked in an appropriate solvent.

# Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique for determining the molecular weight and elemental composition of a compound, and for deducing its structure by analyzing its fragmentation patterns.

## Fundamentals of Electron Ionization Mass Spectrometry (EI-MS)

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In a typical Gas Chromatography-Mass Spectrometry (GC-MS) setup, the sample is first vaporized and separated by the gas chromatograph.[7][8][9][10][11] The separated molecules then enter the mass spectrometer's ion source, where they are bombarded with a high-energy electron beam. This process, known as electron ionization (EI), typically removes an electron from the molecule, forming a radical cation known as the molecular ion ($M^{+}•$). The molecular ion can then undergo fragmentation, breaking into smaller charged fragments and neutral species. The mass spectrometer separates these fragments based on their mass-to-charge ratio (m/z), and a detector records their relative abundance.

## Predicted Mass Spectrum of **Methyl 2-ethylacetoacetate**

The mass spectrum of **Methyl 2-ethylacetoacetate** is predicted based on the known fragmentation patterns of β-keto esters and the differences between methyl and ethyl esters. The molecular ion peak is expected at an m/z corresponding to its molecular weight (144.17 g/mol ).

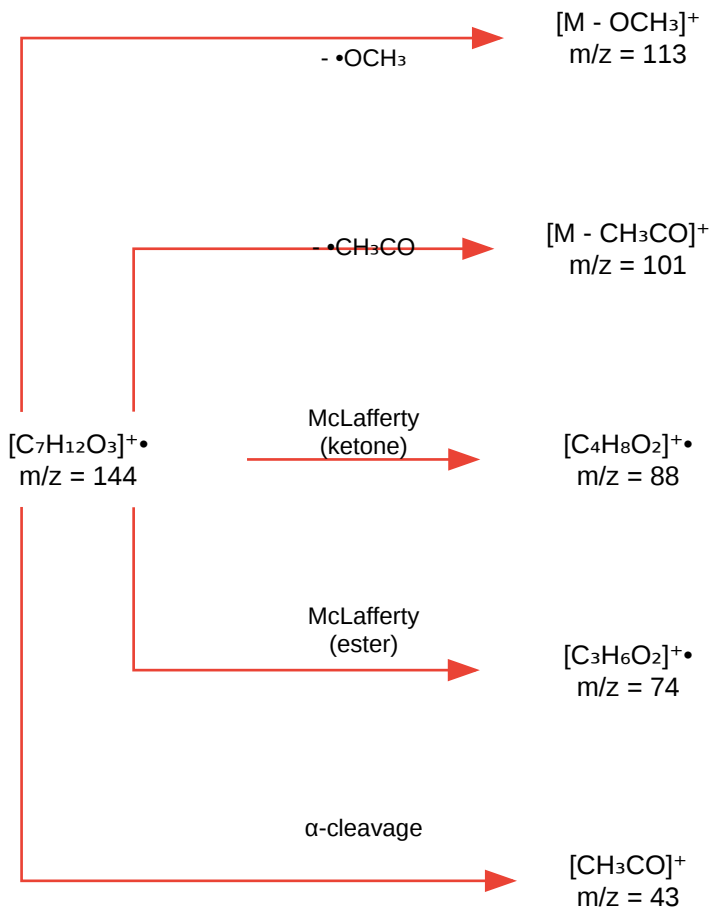
Table 4: Predicted Key Fragment Ions in the EI-MS of **Methyl 2-ethylacetoacetate**

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| m/z | Proposed Fragment | Fragmentation Pathway |
|---|---|---|
| 144 | $[C_7H_{12}O_3]^+\bullet$ | Molecular Ion ($M^+\bullet$) |
| 113 | $[M - OCH_3]^+$ | Loss of the methoxy radical from the ester. |
| 101 | $[M - CH_3CO]^+$ | α-cleavage with loss of the acetyl group. |
| 88 | $[C_4H_8O_2]^+\bullet$ | McLafferty rearrangement involving the ketone carbonyl and a γ-hydrogen on the ethyl group. |
| 74 | $[C_3H_6O_2]^+\bullet$ | McLafferty rearrangement involving the ester carbonyl and a γ-hydrogen on the acetyl group. This is a characteristic fragment for methyl esters. |
| 43 | $[CH_3CO]^+$ | Acylium ion from cleavage of the C-C bond between the carbonyls. This is often the base peak. |

Diagram 3: Key Fragmentation Pathways of **Methyl 2-ethylacetoacetate**

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Caption: Predicted major fragmentation pathways in EI-MS.

## Experimental Protocol for GC-MS

- Sample Preparation: A dilute solution of **Methyl 2-ethylacetoacetate** is prepared in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- Injection: A small volume (typically 1 µL) of the sample solution is injected into the heated injection port of the gas chromatograph, where it is vaporized.
- Chromatographic Separation: The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column. The components of the sample are separated based on their

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boiling points and interactions with the column's stationary phase.

- Ionization and Fragmentation: As the separated components elute from the GC column, they enter the ion source of the mass spectrometer and are ionized by electron impact.
- Mass Analysis and Detection: The resulting ions are separated by the mass analyzer according to their m/z ratio and detected.

## Conclusion

This guide provides a detailed, predictive overview of the NMR, IR, and MS spectroscopic data for **Methyl 2-ethylacetoacetate**. By leveraging data from the close structural analog, Ethyl 2-ethylacetoacetate, and applying fundamental spectroscopic principles, a comprehensive and scientifically sound interpretation has been presented. The provided tables of predicted spectral data, along with the experimental protocols and workflow diagrams, serve as a valuable resource for researchers in the synthesis, characterization, and application of this and related β-keto esters. The ability to accurately predict and interpret spectroscopic data is a cornerstone of modern chemical research and development.

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